

Physical and chemical properties of technical grade Dimethrin

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Compound of Interest

Compound Name: Dimethrin

Cat. No.: B1670666

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Technical Grade Dimethrin: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethrin is a synthetic pyrethroid insecticide, a class of compounds that mimic the insecticidal properties of naturally occurring pyrethrins. Technical grade **dimethrin**, the active ingredient used in formulations, is primarily composed of the **dimethrin** isomers along with minor impurities from the manufacturing process. This guide provides an in-depth overview of the physical and chemical properties of technical grade **dimethrin**, intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and pesticide research.

Chemical Identity

Identifier	Value
IUPAC Name	(2,4-dimethylphenyl)methyl 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropane-1-carboxylate[1][2]
CAS Number	70-38-2[1][2][3]
Molecular Formula	C ₁₉ H ₂₆ O ₂
Molecular Weight	286.41 g/mol
Stereochemistry	Technical grade dimethrin is a racemic mixture of isomers.

Physical Properties of Technical Grade Dimethrin

The physical characteristics of technical grade **dimethrin** are crucial for its formulation, application, and environmental fate.

Property	Value	Source
Physical State	Amber colored liquid	
Density	0.986 g/cm ³ at 20 °C	
Boiling Point	175 °C at 3.8 mmHg	
Vapor Pressure	1.72 x 10 ⁻⁵ mmHg	
Melting Point	Not available. As an amber liquid at room temperature, the melting point is below ambient temperatures.	
Solubility in Water	Low aqueous solubility. Specific quantitative data is not readily available in public literature.	
Solubility in Organic Solvents	Soluble in petroleum hydrocarbons, aromatic petroleum derivatives, alcohols, and methylene chloride. Specific quantitative data for various solvents are not readily available in public literature.	
Octanol-Water Partition Coefficient (Log P)	6.2 (Computed)	

Chemical Properties of Technical Grade Dimethrin

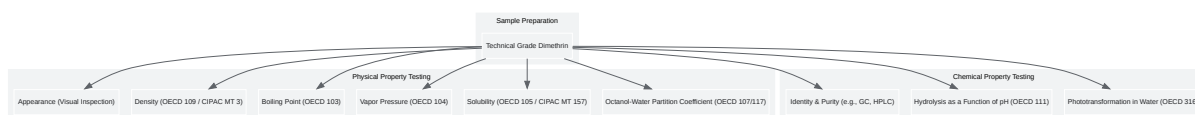
The chemical properties of **dimethrin** dictate its reactivity, stability, and mode of action as an insecticide.

Property	Description	Source
Stability	Decomposes in the presence of strong alkali. Detailed quantitative data on hydrolysis rates at different pH values and photolysis are not readily available in public literature.	
Reactivity	As an ester, dimethrin is susceptible to hydrolysis, particularly under alkaline conditions, which cleaves the ester bond and results in the loss of its insecticidal activity.	
Mode of Action	Like other pyrethroids, dimethrin is a sodium channel modulator in the nervous system of insects, leading to paralysis and death.	

Experimental Protocols

The determination of the physical and chemical properties of technical grade pesticides like **dimethrin** is governed by internationally recognized guidelines to ensure data consistency and reliability. The primary sources for these standardized methods are the Organisation for Economic Co-operation and Development (OECD) Guidelines for the Testing of Chemicals and the Collaborative International Pesticides Analytical Council (CIPAC) Handbooks.

Workflow for Physical and Chemical Property Determination



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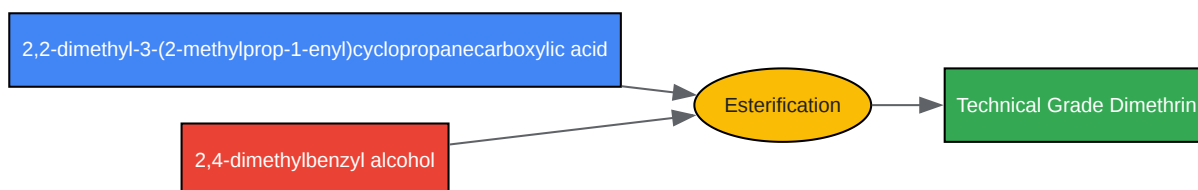
Caption: General experimental workflow for determining the physical and chemical properties of technical grade **dimethrin**, referencing OECD and CIPAC guidelines.

Key Experimental Methodologies:

- **Density:** The density of liquid technical grade **dimethrin** is determined using the oscillating U-tube method as described in OECD Guideline 109 or the pycnometer method outlined in CIPAC Method MT 3.
- **Boiling Point:** The boiling point is determined according to OECD Guideline 103, which describes methods for determining the boiling point/boiling range of chemical substances.
- **Vapor Pressure:** The vapor pressure is measured following the protocols in OECD Guideline 104, which includes methods like the vapor pressure balance, gas saturation, and effusion methods.
- **Water Solubility:** The solubility in water is determined using the column elution method or the flask method as detailed in OECD Guideline 105 and CIPAC Method MT 157.
- **Solubility in Organic Solvents:** While specific data for **dimethrin** is limited, the general procedure involves preparing saturated solutions of the technical grade material in various solvents at a constant temperature, followed by quantitative analysis of the dissolved substance, typically by gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Octanol-Water Partition Coefficient (Log P):** This is a key parameter for predicting the environmental distribution of a substance. It is determined using the shake-flask method or HPLC method as described in OECD Guidelines 107 and 117, respectively.
- **Hydrolysis as a Function of pH:** The stability of **dimethrin** in aqueous solutions at different pH values (typically pH 4, 7, and 9) is assessed according to OECD Guideline 111. This study determines the hydrolysis rate and half-life of the substance under abiotic conditions.
- **Phototransformation in Water:** The potential for degradation of **dimethrin** by sunlight in water is evaluated following OECD Guideline 316. This involves exposing an aqueous solution of the compound to artificial light that simulates natural sunlight and monitoring its concentration over time.

Synthesis of Technical Grade Dimethrin

The commercial production of **dimethrin** involves the esterification of 2,2-dimethyl-3-(2-methylprop-1-enyl)cyclopropanecarboxylic acid with 2,4-dimethylbenzyl alcohol.



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Caption: Simplified reaction scheme for the synthesis of technical grade **dimethrin**.

This reaction is typically carried out in the presence of an acid catalyst or a coupling agent in an organic solvent. The resulting crude product is then purified to obtain the technical grade active ingredient.

Conclusion

This technical guide provides a summary of the available physical and chemical properties of technical grade **dimethrin**. While key data points have been presented, it is important to note that for this older and now largely obsolete pesticide, some specific experimental data, particularly for solubility in various organic solvents and detailed stability studies, are not readily available in the public domain. The provided information, in conjunction with the cited standardized experimental protocols, offers a solid foundation for researchers and scientists working with this compound. Further research to determine the missing quantitative values would be beneficial for a more complete understanding of the environmental and toxicological profile of **dimethrin**.

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